

molecular weight of (5-Methylthiophen-2-yl)methanamine hydrochloride

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Compound of Interest

Compound Name: (5-Methylthiophen-2-yl)methanamine hydrochloride

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Technical Guide: (5-Methylthiophen-2-yl)methanamine hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available technical information for **(5-Methylthiophen-2-yl)methanamine hydrochloride**. Detailed experimental protocols and extensive biological data for this specific compound are not readily available in publicly accessible literature. The information presented herein is based on general chemical principles and data for structurally related compounds.

Introduction

(5-Methylthiophen-2-yl)methanamine hydrochloride is a chemical compound belonging to the thiophene class of heterocyclic molecules. Thiophene and its derivatives are of significant interest in medicinal chemistry due to their wide range of biological activities.^{[1][2][3][4]} This guide provides a summary of the key physicochemical properties, a plausible synthetic route, and an overview of the potential biological context and safety considerations for **(5-Methylthiophen-2-yl)methanamine hydrochloride**.

Physicochemical Properties

The fundamental physicochemical properties of **(5-Methylthiophen-2-yl)methanamine hydrochloride** are summarized in the table below. The molecular weight is calculated from its molecular formula, C₆H₁₀CINS.[5]

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ CINS	[5]
Molecular Weight	163.67 g/mol	Calculated
CAS Number	171661-55-5	[5]
Appearance	Off-white solid (general for similar compounds)	[6]
Solubility	Soluble in water (general for hydrochlorides)	[6][7]

Molecular Weight Calculation:

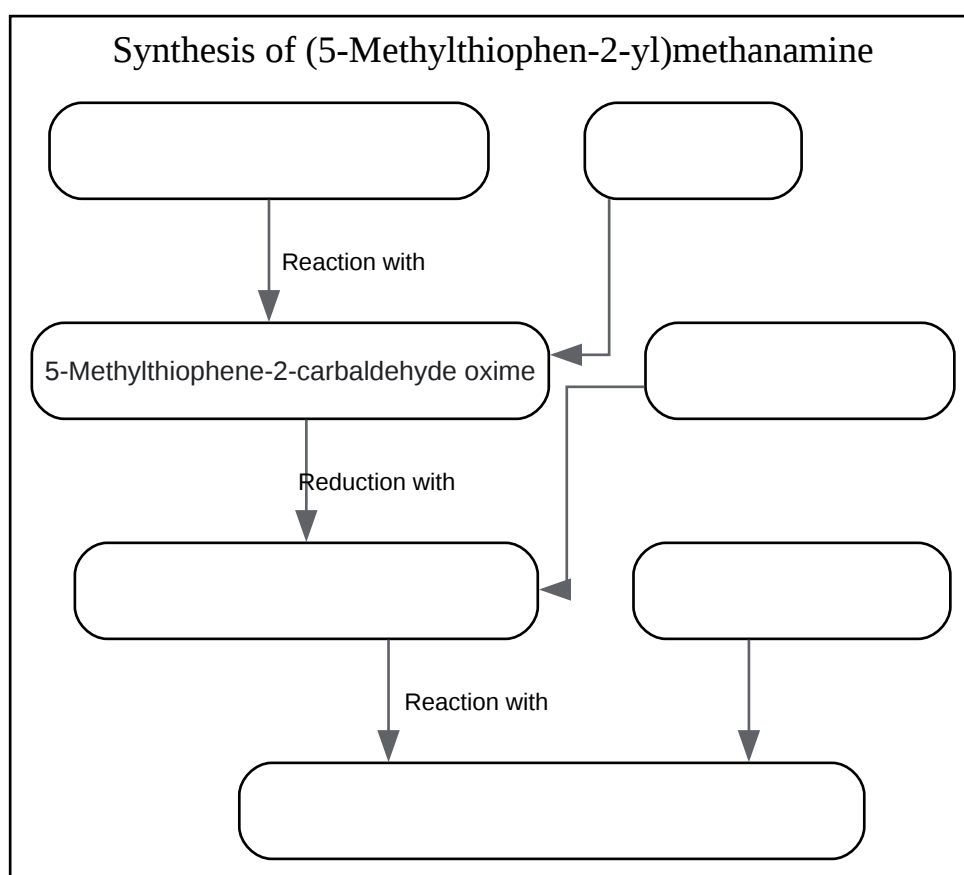
The molecular weight is determined by the sum of the atomic weights of its constituent atoms. The atomic weights used are: Carbon (12.011 u), Hydrogen (1.008 u), Chlorine (35.453 u), Nitrogen (14.007 u), and Sulfur (32.06 u).

- Carbon: $6 * 12.011 \text{ u} = 72.066 \text{ u}$
- Hydrogen: $10 * 1.008 \text{ u} = 10.080 \text{ u}$
- Chlorine: $1 * 35.453 \text{ u} = 35.453 \text{ u}$
- Nitrogen: $1 * 14.007 \text{ u} = 14.007 \text{ u}$
- Sulfur: $1 * 32.06 \text{ u} = 32.060 \text{ u}$
- Total Molecular Weight: 163.666 g/mol

Synthesis Workflow

A specific, detailed experimental protocol for the synthesis of **(5-Methylthiophen-2-yl)methanamine hydrochloride** is not readily available in the reviewed literature. However, a plausible synthetic route can be conceptualized based on established organic chemistry reactions. A common method for the synthesis of aminomethylthiophenes involves the reduction of an intermediate, such as an oxime or a nitrile, derived from the corresponding aldehyde.

Below is a conceptual workflow for the synthesis of (5-Methylthiophen-2-yl)methanamine, which can then be converted to its hydrochloride salt.



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Caption: Conceptual synthesis workflow for **(5-Methylthiophen-2-yl)methanamine hydrochloride**.

Biological Context and Potential Applications

While specific biological activities for **(5-Methylthiophen-2-yl)methanamine hydrochloride** are not detailed in the available literature, the broader class of thiophene derivatives is known to exhibit a wide range of pharmacological effects. These include:

- **Antimicrobial and Antifungal Activity:** Many 2-aminothiophene derivatives have been investigated for their potential as antimicrobial and antifungal agents.
- **Anti-inflammatory and Analgesic Properties:** Thiophene-containing compounds have shown promise as anti-inflammatory and analgesic agents.
- **Antitumor Activity:** Certain thiophene derivatives have been studied for their potential as anticancer agents.[8]
- **Enzyme Inhibition:** Thiophenes have been explored as inhibitors for various enzymes, with some showing potential as HIV-1 protease inhibitors.[1][3]
- **Positive Allosteric Modulators:** Recent studies have shown that 2-aminothiophene derivatives can act as positive allosteric modulators of receptors like the glucagon-like peptide 1 receptor (GLP-1R), which is a target for the treatment of type 2 diabetes and obesity.[9]

Given these general activities, **(5-Methylthiophen-2-yl)methanamine hydrochloride** could be a candidate for investigation in these therapeutic areas. However, without specific experimental data, its biological role remains speculative.

Safety and Handling

Detailed toxicological data for **(5-Methylthiophen-2-yl)methanamine hydrochloride** is not available. However, based on safety data sheets for similar chemical structures, general safety precautions should be observed.

General Safety Recommendations:

- **Handling:** Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[5] Handle in a well-ventilated area or in a fume hood. Avoid breathing dust.[5]

- Eye Contact: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[5]
- Skin Contact: May cause skin irritation. Wash off immediately with soap and plenty of water.
- Ingestion: May be harmful if swallowed.
- Storage: Store in a tightly closed container in a dry and well-ventilated place. Keep away from heat and sources of ignition.

Conclusion

(5-Methylthiophen-2-yl)methanamine hydrochloride is a thiophene derivative with a calculated molecular weight of 163.67 g/mol . While the thiophene scaffold is of significant interest in drug discovery, there is a notable lack of specific, in-depth technical data for this particular compound in the public domain. Researchers and drug development professionals interested in this molecule should consider a thorough experimental evaluation to determine its physicochemical properties, biological activity, and safety profile. The information provided in this guide serves as a preliminary overview based on general chemical knowledge and data from related compounds.

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